

1-(2-Chlorophenyl)piperazine hydrochloride melting point

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Compound of Interest

Compound Name: 1-(2-Chlorophenyl)piperazine
hydrochloride

CAS No.: 55974-33-9

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An In-Depth Technical Guide to the Melting Point of 1-(2-Chlorophenyl)piperazine Hydrochloride

For Researchers, Scientists, and Drug Development Professionals

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Abstract

This technical guide provides a comprehensive analysis of the melting point of **1-(2-Chlorophenyl)piperazine hydrochloride** (CAS: 41202-32-8), a key chemical intermediate and a known impurity and metabolite of the antidepressant drug Trazodone.^{[1][2]} The melting point is a critical physical constant for compound identification, purity assessment, and quality control. This document moves beyond a simple statement of values to explore the underlying scientific principles, experimental variables, and analytical best practices that ensure the determination of an accurate and reliable melting point. We will dissect the discrepancies in

literature-reported values, detail the causative factors influencing this thermal property, and provide a self-validating, authoritative protocol for its measurement.

Introduction and Physicochemical Profile

1-(2-Chlorophenyl)piperazine hydrochloride, often abbreviated as oCPP-HCl, is a substituted arylpiperazine derivative. Its hydrochloride salt form enhances water solubility compared to the free base, making it suitable for various applications in medicinal chemistry and pharmaceutical development.^[3] It serves as a reactant in the synthesis of compounds with 5-hydroxytryptamine receptor antagonist activity.^[1] Understanding its fundamental physicochemical properties is paramount for its effective use. The melting point, in particular, serves as a rapid and cost-effective indicator of identity and purity.

A review of commercially available data reveals a notable discrepancy in the reported melting point, which underscores the necessity of a rigorous and well-controlled analytical approach.

Table 1: Physicochemical Properties of **1-(2-Chlorophenyl)piperazine Hydrochloride**

Property	Value	Source(s)
CAS Number	41202-32-8	^[1] ^[4]
Molecular Formula	C ₁₀ H ₁₄ Cl ₂ N ₂	^[1] ^[5]
Molecular Weight	233.14 g/mol	^[1] ^[4]
Appearance	White to off-white solid/powder	^[1] ^[6]
Solubility	Soluble in methanol, ethanol; Slightly soluble in DMSO	^[1] ^[6]
Key Characteristic	Hygroscopic	^[1]

Analysis of Reported Melting Point Data

The melting point of a pure, crystalline solid should be a sharp, well-defined temperature. However, technical data sheets and chemical suppliers report a range of values for oCPP-HCl, often with an indication of decomposition.

Table 2: Comparison of Reported Melting Points

Melting Point Range (°C)	Purity/Notes	Source(s)
160-163 °C	(dec.) (lit.) 95% Assay	[1] [4]
187-190 °C	High purity, e.g., 98%+	[6]

This variance of over 20°C is significant. It strongly suggests that the measured value is highly sensitive to specific attributes of the sample and the methodology used for its determination. The lower range, 160-163°C, is frequently cited in literature and by major suppliers, often accompanied by a "(dec.)" notation, indicating that the substance decomposes at or near its melting point.[\[1\]](#)[\[4\]](#) The higher range of 187-190°C is reported by a supplier offering high-purity material.[\[6\]](#) For context, the isomeric compound 1-(3-Chlorophenyl)piperazine hydrochloride (m-CPP HCl) has a distinctly higher melting point of 210-214°C, illustrating the profound impact of the chlorine atom's position on the phenyl ring on the crystal lattice energy.[\[2\]](#)[\[7\]](#)

Critical Factors Influencing Melting Point Determination

As senior scientists, we must understand that a melting "point" is truly a melting "range." The start of this range (the temperature at which the first droplet of liquid appears) and the end (the temperature at which the last solid particle melts) are both crucial data points. The following factors are primary determinants of the observed melting range for oCPP-HCl.

Chemical Purity

The presence of impurities is the most common cause of a depressed and broadened melting range. For oCPP-HCl, potential impurities can arise from its synthesis, which typically involves the condensation of 2-chloroaniline with bis(2-chloroethyl)amine hydrochloride.[\[8\]](#)[\[9\]](#)

- Residual Starting Materials: Unreacted 2-chloroaniline or bis(2-chloroethyl)amine hydrochloride.
- Synthesis By-products: Formation of undesired 1,4-disubstituted piperazines can occur as both nitrogen atoms in the piperazine ring are reactive.[\[10\]](#)

Expert Insight: Before any melting point determination, the purity of the oCPP-HCl sample must be authoritatively assessed. High-Performance Liquid Chromatography (HPLC) is the standard method for quantifying the purity of piperazine derivatives.[10][11] Nuclear Magnetic Resonance (NMR) spectroscopy is essential for confirming the chemical structure and identifying any organic impurities.[10]

Hygroscopicity

The compound is noted to be hygroscopic, meaning it readily absorbs moisture from the atmosphere.[1][12] Water absorbed into the crystal lattice acts as an impurity, leading to a significant depression and broadening of the melting range.

Trustworthiness Pillar: A self-validating protocol must account for hygroscopicity. The sample must be thoroughly dried under vacuum or in a desiccator containing a suitable drying agent (e.g., P_2O_5) prior to analysis. The entire sample handling process should be performed in a low-humidity environment (e.g., a glove box) if possible.

Thermal Decomposition

The "(dec.)" notation indicates that the compound breaks down chemically at or near its melting temperature.[1][4] This decomposition generates impurities in real-time, which can cause the melting behavior to change as the measurement is being taken. Observations may include a color change (darkening), gas evolution, or a melting range that extends over several degrees.

Causality in Experimentation: Because of decomposition, a rapid heating rate can lead to an artificially high and broad melting point, as the sample may not have sufficient time to fully melt before significant degradation occurs. A slow, controlled heating rate is therefore non-negotiable for obtaining a meaningful result.

Polymorphism

Polymorphism is the ability of a solid material to exist in multiple crystalline forms. Different polymorphs of the same compound can exhibit different physical properties, including melting point and solubility. While no specific polymorphs of oCPP-HCl are documented in the provided search results, it is a common phenomenon in pharmaceutical compounds. The discrepancy in reported melting points could potentially be explained by the presence of different polymorphic forms.

Authoritative Protocol for Melting Point Determination (Capillary Method)

This protocol is designed as a self-validating system, incorporating checks and rationale to ensure the trustworthiness of the final result. It is based on standard pharmacopeial capillary methods.[\[12\]](#)

Objective: To accurately determine the melting range of a **1-(2-Chlorophenyl)piperazine hydrochloride** sample.

Apparatus:

- Melting point apparatus with a calibrated thermometer or digital sensor.
- Glass capillary tubes (closed at one end).
- Sample grinder (mortar and pestle).
- Vacuum oven or desiccator.

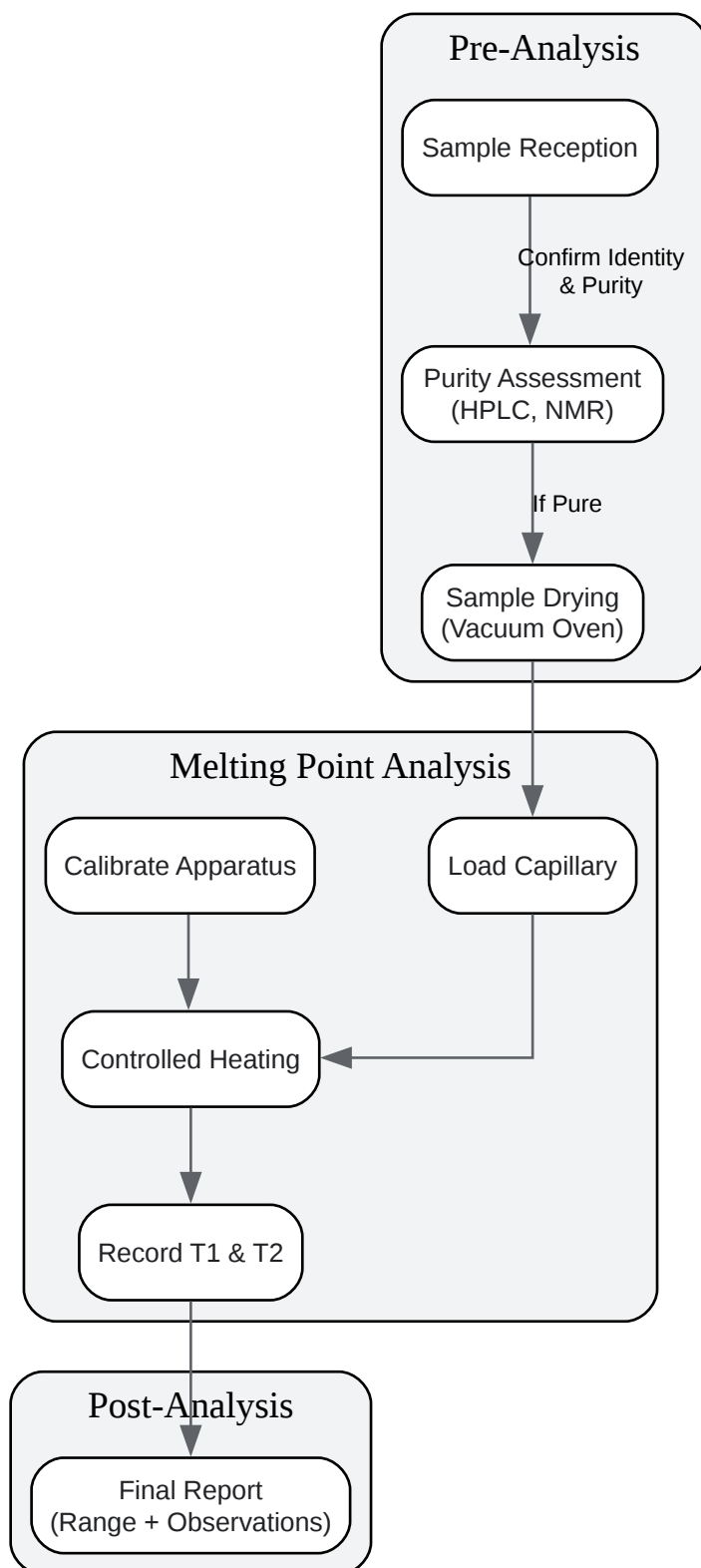
Protocol Steps:

- Apparatus Calibration:
 - Rationale: To ensure the accuracy of the temperature reading.
 - Procedure: Determine the melting points of at least two certified reference standards that bracket the expected melting point of the sample (e.g., Benzophenone, 48-50°C; Caffeine, 235-237.5°C). The apparatus reading must be within the acceptable tolerance of the certified values. If not, a correction factor must be applied.
- Sample Preparation (The Hygroscopicity Check):
 - Rationale: To eliminate absorbed moisture, a known cause of melting point depression.[\[1\]](#)
[\[12\]](#)

- Procedure: Place the oCPP-HCl sample in a vacuum oven at a temperature well below its melting point (e.g., 60-70°C) for several hours until a constant weight is achieved. Alternatively, store the sample in a vacuum desiccator over a high-efficiency desiccant for at least 24 hours.
- Sample Loading:
 - Rationale: A uniform, densely packed sample ensures efficient and even heat transfer.
 - Procedure: After drying, place a small amount of the sample on a clean, dry surface. Gently pulverize it into a fine powder. Invert a capillary tube and tap the open end into the powder until a small amount enters the tube. Tap the closed end of the tube on a hard surface to pack the powder down. Repeat until a tightly packed column of 2.5-3.5 mm is obtained.[\[12\]](#)
- Measurement Execution:
 - Rationale: A two-stage heating process balances speed with accuracy, which is especially critical for a decomposing substance.
 - Procedure: a. Place the loaded capillary into the heating block of the apparatus. b. Set a rapid heating rate (e.g., 10-15°C per minute) to approach the expected melting point. c. Approximately 15°C below the anticipated start of melting, reduce the heating rate to 1-2°C per minute.[\[12\]](#) d. Record T1: The temperature at which the first distinct droplet of liquid is visible. e. Record T2: The temperature at which the last solid particle liquefies. f. Note any visual changes during the process, such as color change, shrinking, or gas evolution, and report them alongside the melting range.
- Reporting:
 - Rationale: A complete report provides the full context for the result.
 - Report: The melting range as "T1 - T2 °C". For example: "Melting Range: 161.5 - 163.0°C (with decomposition)". Always report the heating rate used.

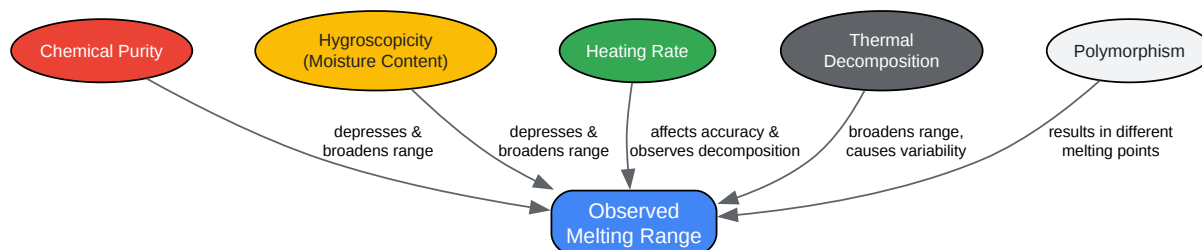
Visualization of Workflows and Influencing Factors

Diagrams can clarify the logical flow of analysis and the interplay of different variables.



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Caption: Logical workflow for authoritative melting point determination.



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Caption: Key factors influencing the melting point of oCPP-HCl.

Conclusion

The melting point of **1-(2-Chlorophenyl)piperazine hydrochloride** is not a single, fixed value but a range that is highly dependent on sample purity, hydration state, and the analytical method employed. The literature-reported values between 160-190°C likely reflect variations in these critical factors. For drug development professionals and researchers, it is imperative to move beyond simply citing a literature value. An accurate determination requires a comprehensive approach: first, confirming the sample's purity via chromatography; second, mitigating its hygroscopic nature through rigorous drying; and third, employing a calibrated instrument with a slow, controlled heating rate to account for thermal decomposition. By following the authoritative protocol detailed in this guide, scientists can generate reliable and reproducible melting point data that serves as a true measure of their material's quality and identity.

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